

In-Depth Technical Guide to the Safety and Handling of Disperse Violet 8

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Compound of Interest

Compound Name: Disperse violet 8

CAS No.: 82347-07-7

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This guide provides a comprehensive overview of the safety and handling precautions for **Disperse Violet 8** (CAS No. 82-33-7), a synthetic anthraquinone dye. Due to the limited availability of comprehensive toxicological data, a cautious approach is recommended when handling this compound. This document synthesizes available safety data to promote safe laboratory practices.

Chemical and Physical Properties

Disperse Violet 8, also known as 1,4-diamino-5-nitroanthraquinone, is a dark blue to purple powder. It is soluble in ethanol, acetone, and benzene. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Disperse Violet 8**

Property	Value	Reference
CAS Number	82-33-7	[1]
Molecular Formula	C ₁₄ H ₉ N ₃ O ₄	[2]
Molecular Weight	283.24 g/mol	[2]
Appearance	Dark blue powder	
Solubility	Soluble in ethanol, acetone, and benzene.	
Melting Point	No data available	[1]
Boiling Point	No data available	[1]

Hazard Identification and GHS Classification

The GHS classification for **Disperse Violet 8** is not consistently reported across all sources. While some safety data sheets do not classify the substance, others suggest potential hazards based on limited data. One source indicates it is a "questionable carcinogen with experimental tumorigenic data" and reports it as a poison by the intravenous route.[3] Given the data gaps, it is prudent to handle this chemical with care, assuming it may present unclassified hazards.

Toxicological Data

Comprehensive toxicological data for **Disperse Violet 8** is largely unavailable in publicly accessible databases and safety data sheets.[1] Many standard toxicological assessments, such as acute oral, dermal, and inhalation toxicity, as well as skin and eye irritation studies, have not been reported.[1] The available data is summarized in Table 2.

Table 2: Summary of Available Toxicological Data for **Disperse Violet 8**

Endpoint	Species	Route	Result	Reference
LD50	Mouse	Intravenous	56 mg/kg	[4]
Carcinogenicity	Rat	Dermal	Equivocal tumorigenic agent by RTECS criteria (TDLo: 22500 mg/kg/65W-I)	[4]
Mutagenicity	Mutation data reported	[3]		

TDLo: Lowest published toxic dose

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **Disperse Violet 8** are not readily available in the public domain. The reported intravenous LD50 study in mice and the dermal carcinogenicity study in rats would have followed standardized protocols of the time they were conducted. For modern assessments, it is recommended to follow OECD (Organisation for Economic Co-operation and Development) guidelines for chemical safety testing.

For instance, an acute oral toxicity study would typically follow OECD Guideline 423, which involves a stepwise procedure with a limited number of animals. A skin sensitization study would likely follow the protocols outlined in OECD Guideline 429 (Local Lymph Node Assay).

Safe Handling and Personal Protective Equipment (PPE)

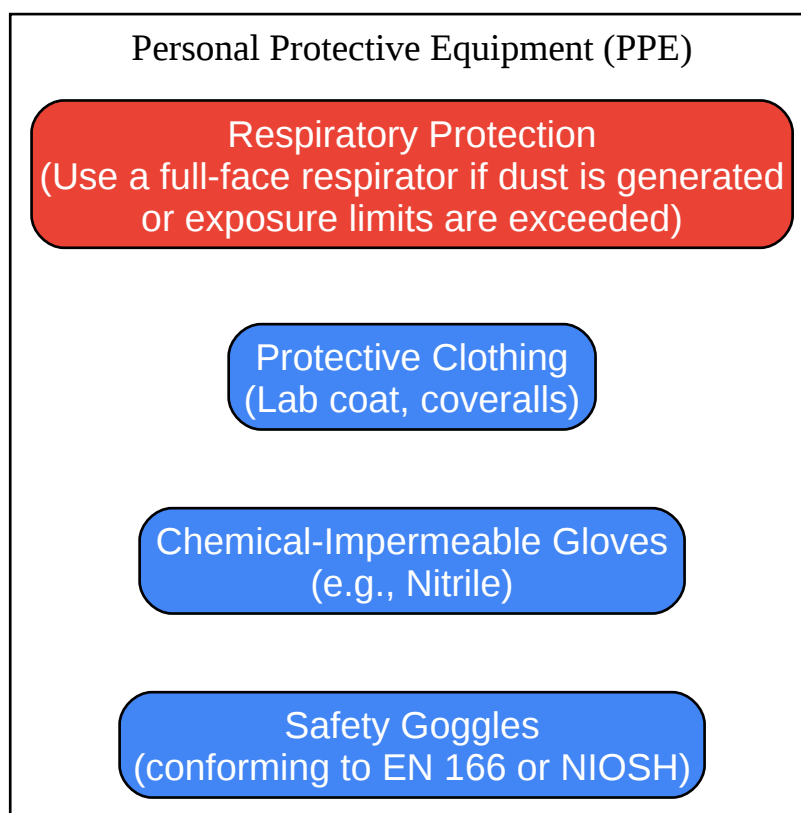
Given the limited toxicological data, stringent adherence to safe handling procedures is imperative to minimize potential exposure.

Engineering Controls

- Work with **Disperse Violet 8** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[5]
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is required when handling **Disperse Violet 8**. The following diagram illustrates the recommended PPE.



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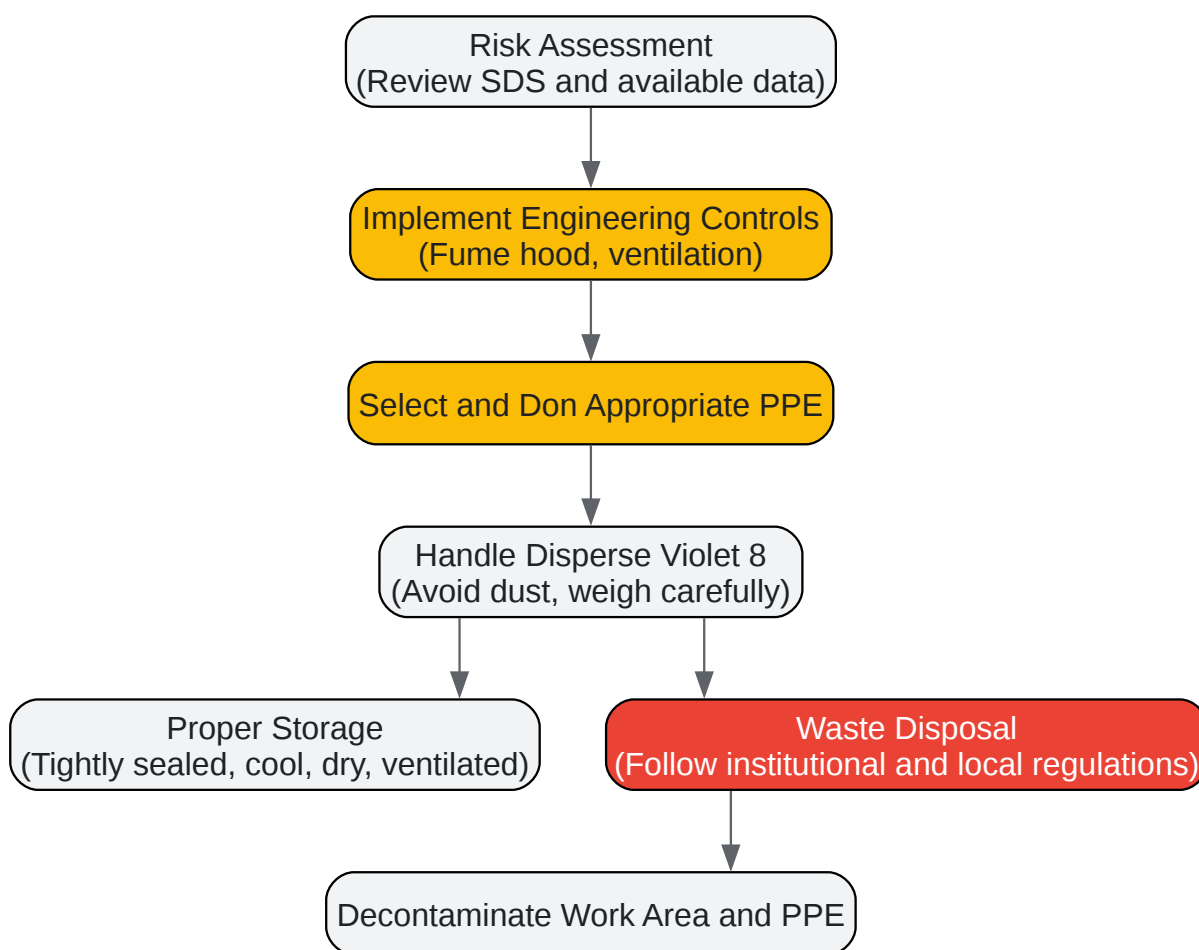
Figure 1. Recommended Personal Protective Equipment for Handling **Disperse Violet 8**.

Handling Procedures

- Avoid the formation of dust and aerosols.[6]
- Avoid contact with skin, eyes, and clothing.[1]

- Wash hands thoroughly after handling.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep away from incompatible materials such as strong oxidizing agents.

The following diagram outlines a logical workflow for the safe handling of **Disperse Violet 8**.



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Figure 2. Safe Handling Workflow for **Disperse Violet 8**.

Emergency Procedures

First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[\[1\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Accidental Release Measures

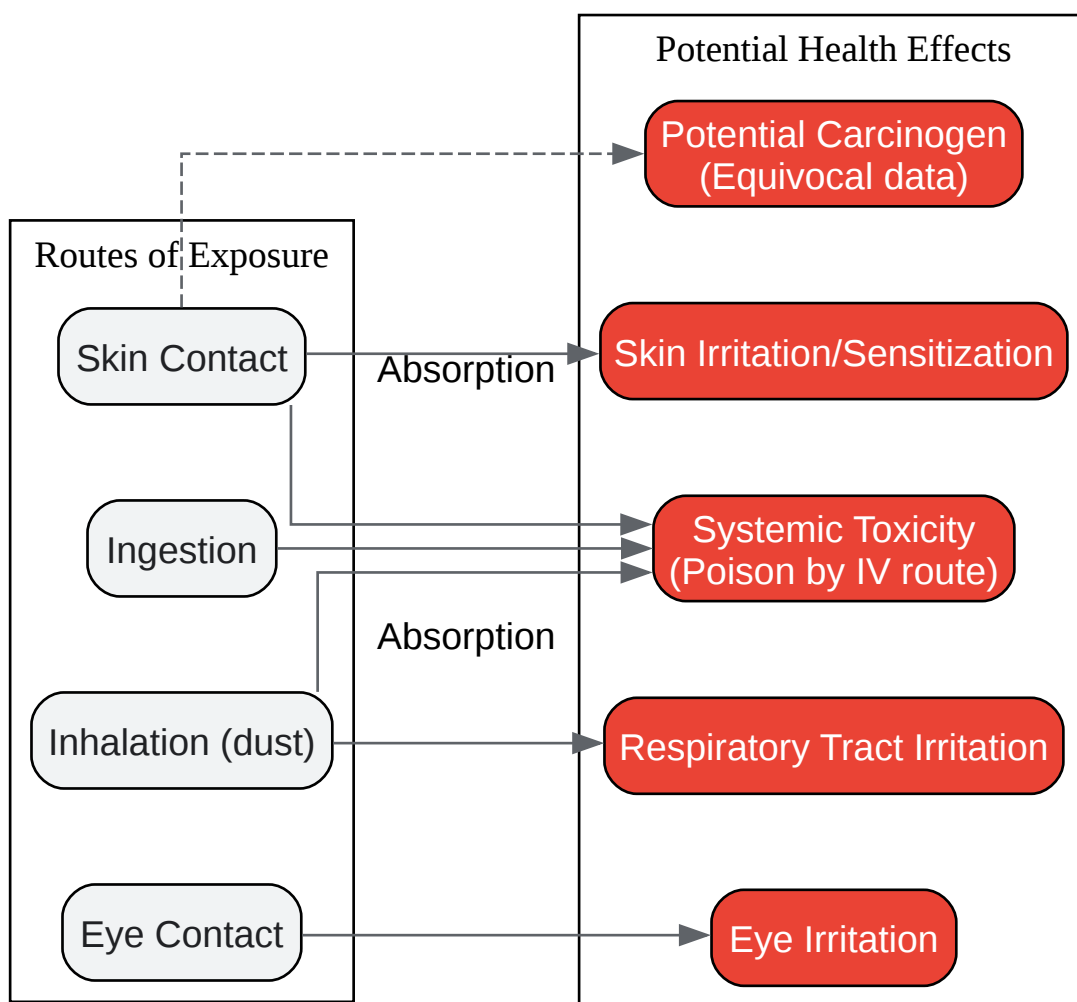
- Evacuate personnel to safe areas.[\[1\]](#)
- Wear appropriate personal protective equipment.
- Avoid dust formation.[\[1\]](#)
- Sweep up the spilled material and place it in a suitable, closed container for disposal.[\[1\]](#)
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[1\]](#)

Potential Health Effects

The limited toxicological data for **Disperse Violet 8** suggests several potential health hazards that should be considered. The following diagram illustrates the potential routes of exposure and associated health effects.



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Figure 3. Potential Health Effects and Routes of Exposure for **Disperse Violet 8**.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.[1]

Conclusion

While **Disperse Violet 8** is a useful dye in various applications, the significant gaps in its toxicological profile necessitate a highly cautious approach to its handling. All laboratory

personnel should be thoroughly trained on the potential hazards and the required safety precautions outlined in this guide. Adherence to proper engineering controls, consistent use of appropriate personal protective equipment, and established safe work practices are essential to minimize the risk of exposure. Further research into the toxicological properties of **Disperse Violet 8** is warranted to provide a more complete understanding of its safety profile.

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